

# Comparative Analysis of Chlorazine and Atrazine on Crop Selectivity

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## Compound of Interest

Compound Name: **Chlorazine**  
Cat. No.: **B1195485**

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This guide provides a comparative study of the herbicides **chlorazine** and atrazine, with a focus on their selectivity in various crops. While both are chlorotriazine herbicides sharing a common mechanism of action, their historical usage and the available scientific data differ significantly, impacting a direct comparison. Atrazine is one of the most widely used herbicides in the United States, particularly in corn, sorghum, and sugarcane production.<sup>[1][2]</sup> In contrast, **chlorazine** is an obsolete herbicide, and detailed data on its crop selectivity and performance are limited.<sup>[3]</sup>

## Executive Summary

Atrazine is a well-documented selective herbicide, effectively controlling a broad spectrum of broadleaf and some grassy weeds in tolerant crops like corn and sorghum.<sup>[4][5]</sup> Its selectivity is primarily attributed to the rapid metabolic detoxification by tolerant plant species. **Chlorazine**, also a chlorotriazine, is expected to share a similar mode of action. However, the available quantitative data on its crop selectivity is sparse. This guide synthesizes the available information to provide a comparative overview, highlighting the extensive knowledge base for atrazine against the limited data for the obsolete **chlorazine**.

## Data Presentation: Quantitative Comparison

The following table summarizes the available quantitative data on the herbicidal activity and crop selectivity of **chlorazine** and atrazine. It is important to note the differences in units and

the lack of detailed experimental context for the **chlorazine** data, which makes direct comparison challenging.

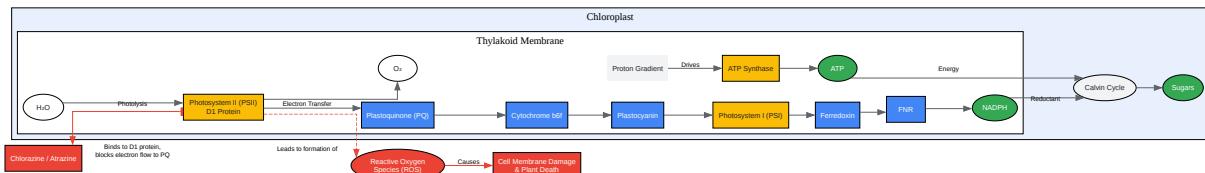
Parameter	Chlorazine	Atrazine	Source(s)
Weed Control Efficacy	ED50 (Effective Dose for 50% weed control): 0.31 ppm (specific weeds not identified)	ED95 (Effective Dose for 95% control) for various weeds: 430 to 1,231 g ai ha <sup>-1</sup>	[3],[6]
Crop Selectivity (Corn)	Selectivity Index: 0.38 (defined as ED20 for corn / ED80 for weed)	Corn can tolerate atrazine applications that effectively control many weeds. Specific ED20 on corn is not readily available in comparable units, but its widespread use demonstrates high selectivity. Atrazine uptake is lower in corn compared to more susceptible species like sorghum and sudangrass.	[3],[7]
Tolerant Crops	Data limited, but corn was a target crop.	Corn, Sorghum, Sugarcane, Wheat, Macadamia Nuts, Guava.[1]	[3],[1]
Susceptible Crops	Data limited.	Many broadleaf crops and certain grasses.	

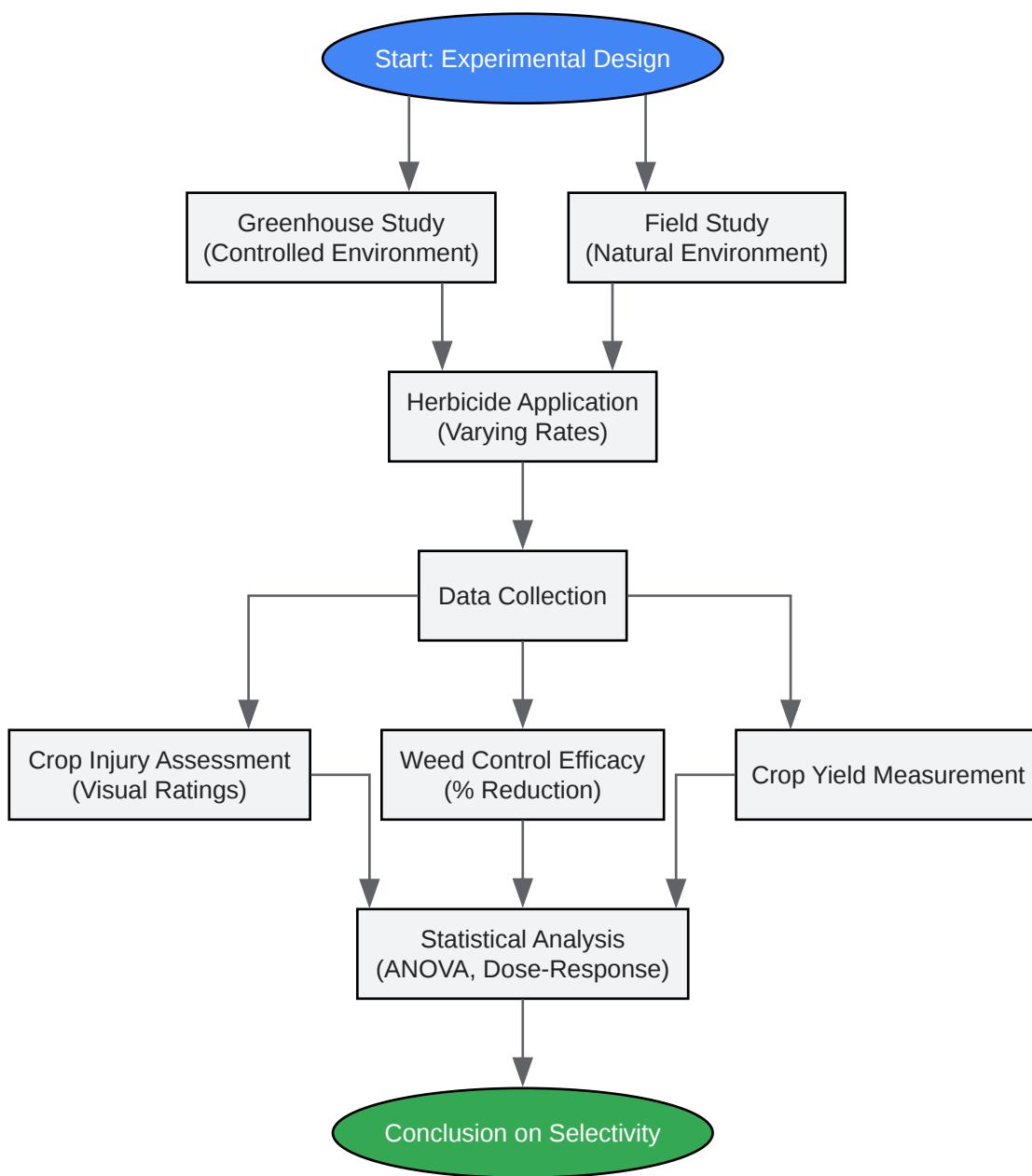
## Mechanism of Action: Photosystem II Inhibition

Both **chlorazine** and atrazine belong to the triazine class of herbicides and share a common mechanism of action: the inhibition of photosynthesis at Photosystem II (PSII).<sup>[8]</sup> They bind to

the D1 protein of the PSII complex in the chloroplast thylakoid membranes, blocking electron transport.[9][10] This disruption leads to a cascade of events, including the cessation of CO<sub>2</sub> fixation and the production of reactive oxygen species that cause lipid peroxidation and cell membrane damage, ultimately leading to plant death.[9][10]

## Signaling Pathway of Chlorotriazine Herbicides





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